

Personal protective equipment for handling N-butylbutanamide

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Compound of Interest

Compound Name: *N-butylbutanamide*

Cat. No.: *B1268219*

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Essential Safety and Handling Guide for N-butylbutanamide

This document provides immediate, essential safety, handling, and disposal information for **N-butylbutanamide**, tailored for researchers, scientists, and drug development professionals. Given that **N-butylbutanamide** is supplied for early discovery research, comprehensive analytical and toxicological data is not always available. Therefore, adherence to stringent safety protocols based on its known hazards is critical.

Immediate Safety Summary

N-butylbutanamide (CAS: 10264-16-1) is a combustible solid that is classified as a hazardous substance.[1] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, by personnel trained in handling hazardous chemicals. Appropriate Personal Protective Equipment (PPE) must be worn at all times.

Properties and Hazards

The following table summarizes the available quantitative data for **N-butylbutanamide**.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₇ NO	[1]
Molecular Weight	143.23 g/mol	[1]
Physical State	Solid	
GHS Hazard Statements	H315: Causes skin irritation	[1]
H319: Causes serious eye irritation	[1]	
H335: May cause respiratory irritation	[1]	
Storage Class	11 (Combustible Solids)	
Occupational Exposure Limits	No data available	
LD50/LC50	No data available	

Operational and Disposal Plan

This section provides procedural guidance for the safe handling and disposal of **N-butylbutanamide**.

Engineering Controls and Work Practices

- Ventilation: Always handle **N-butylbutanamide** in a certified chemical fume hood to minimize inhalation exposure.[2] Ensure the ventilation system is functioning correctly before beginning work.
- Safe Handling: Avoid contact with skin and eyes.[2] Do not breathe dust or vapors.[1] Avoid formation of dust and aerosols.[2] Use non-sparking tools and take precautionary measures against static discharge.[3]
- Hygiene: Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke in laboratory areas. Remove contaminated clothing and wash it before reuse.[3]

Personal Protective Equipment (PPE)

A substance-specific risk assessment should be conducted to determine the appropriate PPE. However, the following provides a baseline based on known hazards:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin exposure.[\[4\]](#)
 - Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[\[4\]](#)
- Respiratory Protection: If the substance is handled outside of a fume hood or if dust/aerosols are generated, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[\[4\]](#) Use a NIOSH/MSHA-approved respirator.

Storage

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed to prevent contamination and moisture ingress.[\[3\]](#)
- Store away from heat, sparks, open flames, and other sources of ignition.[\[5\]](#)
- Store locked up.[\[3\]](#)

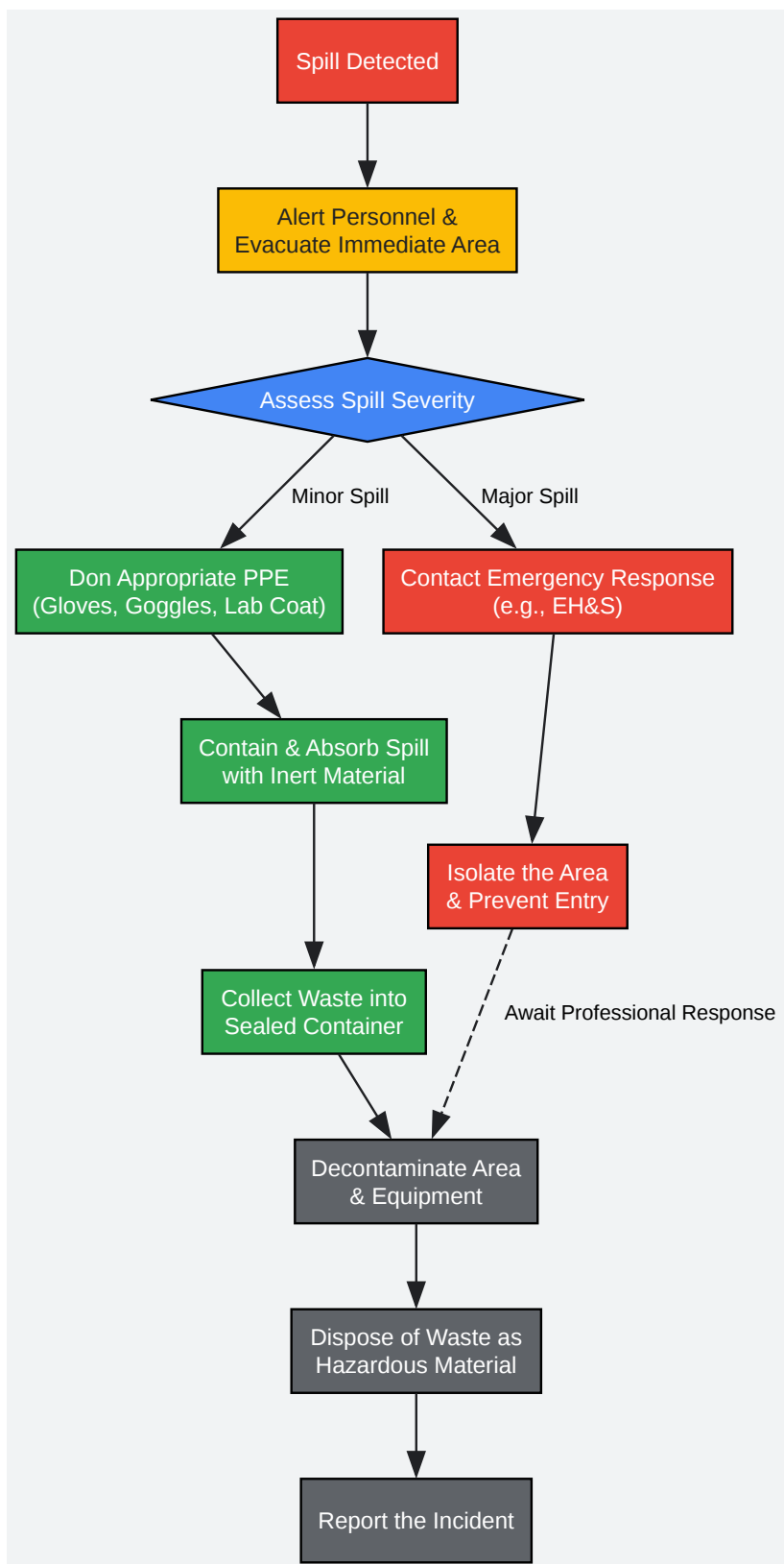
Disposal Plan

- Waste Disposal: All **N-butylbutanamide** waste and contaminated materials (e.g., gloves, absorbent pads) must be disposed of as hazardous chemical waste.
- Procedure: Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations.[\[3\]](#) Do not flush into surface water or sanitary sewer systems.[\[3\]](#)

- Containers: Empty containers may retain product residue and can be dangerous.^[5] They should be treated as hazardous waste.

Emergency Procedures: Chemical Spill Response

In the event of a spill, follow the established emergency protocol. The workflow below outlines the immediate steps for responding to a chemical spill.



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Caption: Workflow for handling a chemical spill of **N-butylbutanamide**.

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- To cite this document: BenchChem. [Personal protective equipment for handling N-butylbutanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268219#personal-protective-equipment-for-handling-n-butylbutanamide]

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